

KW-2449 solution stability and storage conditions

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Compound of Interest

Compound Name: KW-2449

Cat. No.: B1684604

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Application Notes and Protocols for KW-2449

For Researchers, Scientists, and Drug Development Professionals

Introduction

KW-2449 is a potent, orally available multi-kinase inhibitor with significant activity against FMS-related tyrosine kinase 3 (FLT3), ABL kinase, and Aurora kinases.^[1] Its ability to target both wild-type and mutated forms of these kinases makes it a valuable tool for cancer research, particularly in the context of acute myeloid leukemia (AML) and imatinib-resistant leukemias.^[1] In leukemia cells with FLT3 mutations, **KW-2449** has been shown to down-regulate the phosphorylation of FLT3 and its downstream target STAT5, leading to G1 cell cycle arrest and apoptosis.^[2] In cells with wild-type FLT3, it can induce G2/M arrest and apoptosis through the inhibition of Aurora kinases, as evidenced by a reduction in phosphorylated histone H3.^[2]

These application notes provide detailed information on the stability and storage of **KW-2449** solutions, as well as comprehensive protocols for its use in common cell-based assays.

Solution Stability and Storage Conditions

Proper handling and storage of **KW-2449** are crucial for maintaining its biological activity and ensuring experimental reproducibility. The following tables summarize the recommended storage conditions and solubility of **KW-2449**.

Storage Conditions

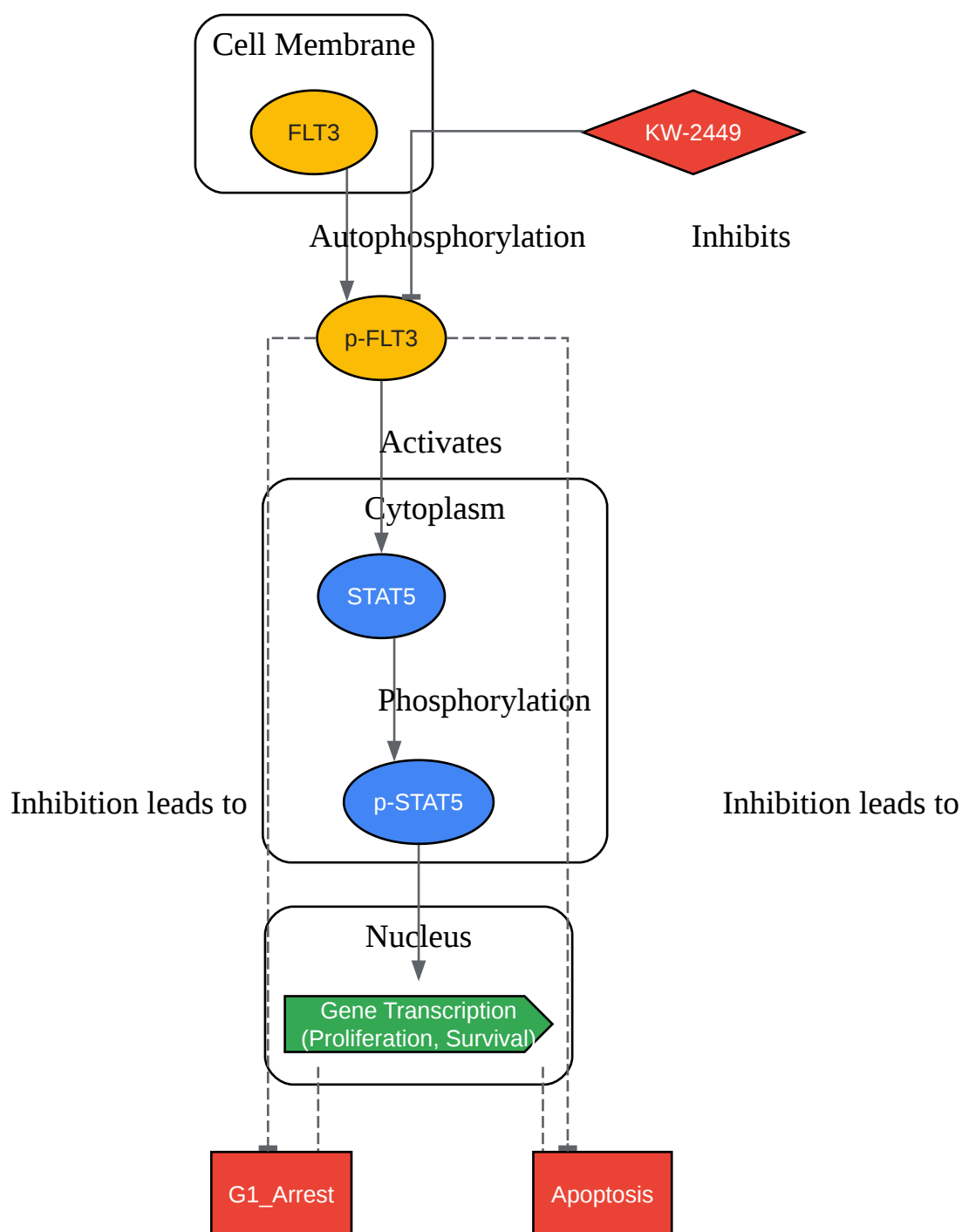
Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years	Protect from light. Shipped at room temperature.
Stock Solution in DMSO	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution in DMSO	-20°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
Working Solution	Use immediately	Same day	It is recommended to prepare fresh for in vivo and in vitro experiments.

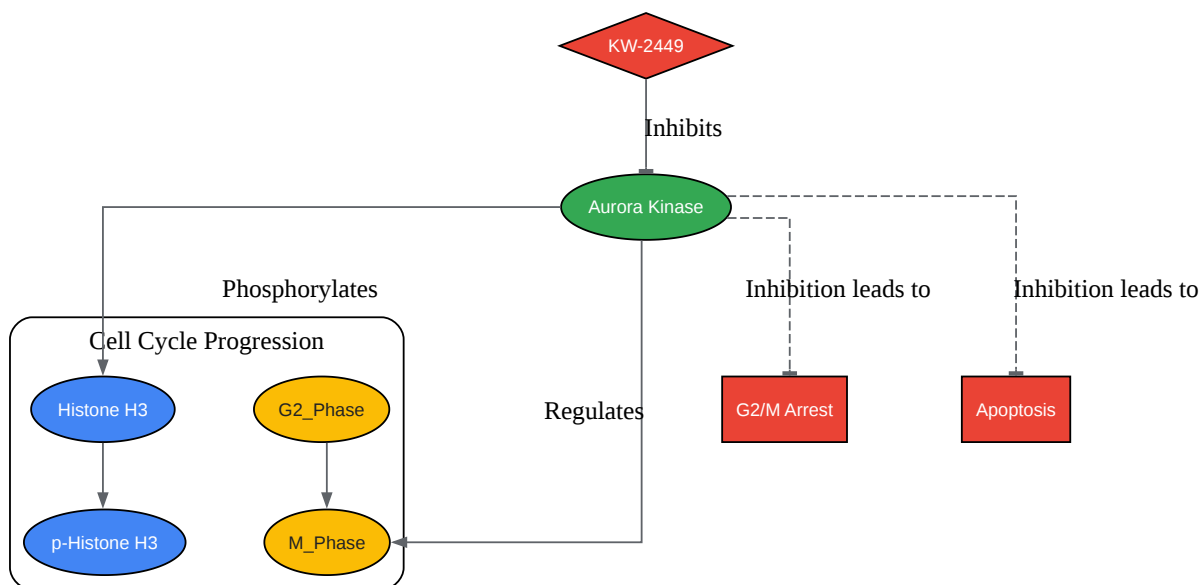
Solubility Data

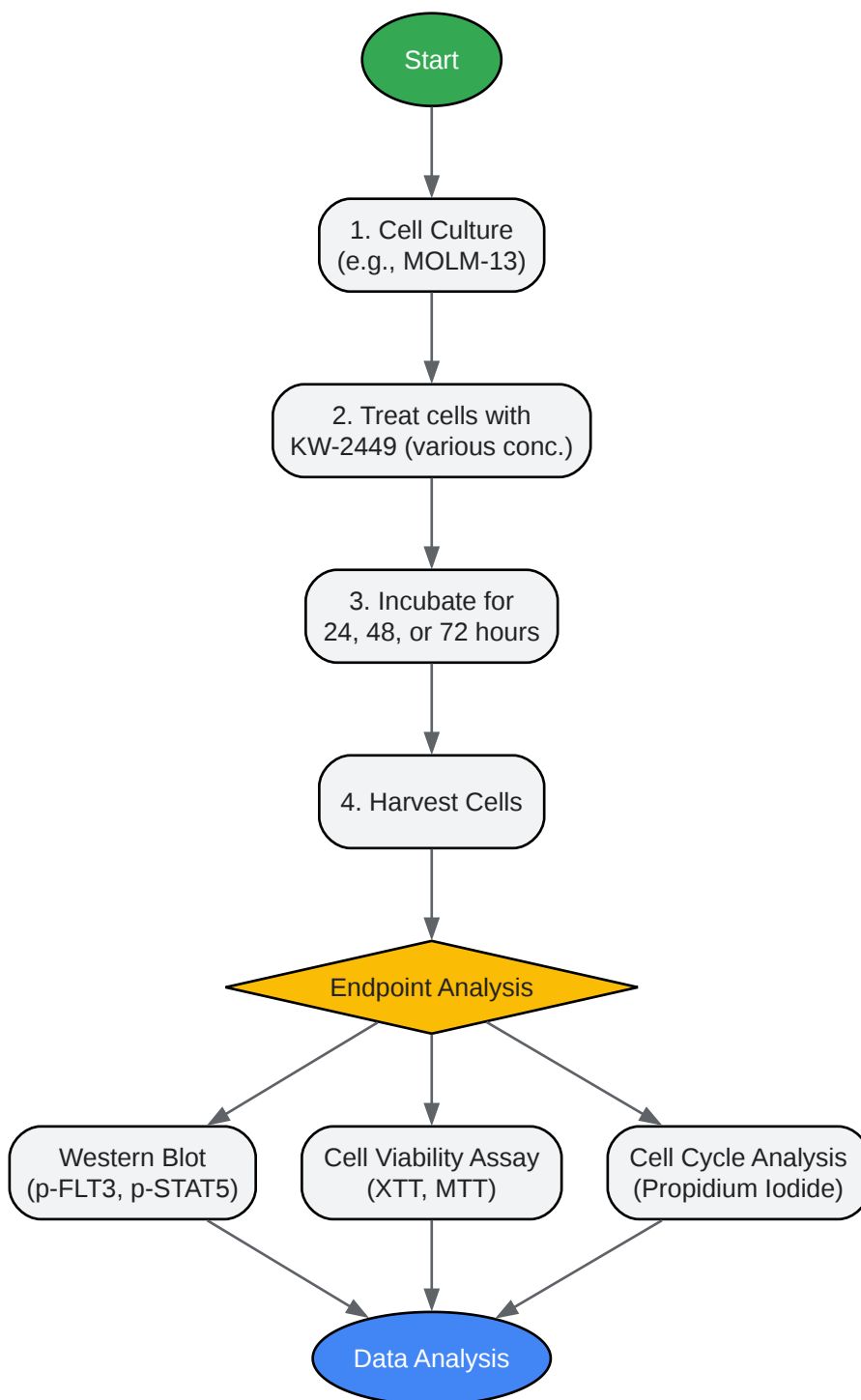
Solvent	Concentration	Notes
DMSO	>16.6 mg/mL	To achieve higher concentrations, warm the solution at 37°C for 10 minutes and/or sonicate.
DMF	30 mg/mL	
DMSO:PBS (pH 7.2) (1:5)	0.17 mg/mL	

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways affected by **KW-2449** and a general workflow for evaluating its cellular effects.







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References

- 1. KW-2449, a novel multikinase inhibitor, suppresses the growth of leukemia cells with FLT3 mutations or T315I-mutated BCR/ABL translocation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. apexbt.com [apexbt.com]
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